

Comparative NMR Profiling: 9-Methylpteroyl-L-glutamic acid (Ninopterin)

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Compound of Interest

Compound Name: *L-Glutamic acid, 9-methylpteroyl-*

CAS No.: 2179-16-0

Cat. No.: B1678936

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Technical Comparison Guide for Drug Development & Structural Biology

Executive Summary

9-Methylpteroyl-L-glutamic acid (also known as Ninopterin or 9-Me-PGA) is a structural analogue of Folic Acid where a methyl group is introduced at the C9 position of the methylene bridge. Unlike Methotrexate (an

-methyl analogue), Ninopterin modifies the bridge carbon itself, introducing a new chiral center and altering the steric environment near the

atom.

This guide provides a rigorous NMR characterization protocol to distinguish Ninopterin from its primary structural relatives: Folic Acid (FA) and Methotrexate (MTX). For researchers, the critical challenge is differentiating the C9-methyl signal of Ninopterin from the

-methyl signal of Methotrexate and the unsubstituted bridge of Folic Acid.

Part 1: Structural Context & Chemical Identity

Before interpreting spectra, the structural nuance must be defined. The "9-methyl" designation refers to the carbon bridge connecting the pteridine ring to the

-aminobenzoic acid (PABA) moiety.

Compound	Common Name	Pteridine C4 Subst. [1]	Bridge (C9)	Subst.	CAS No.
9-Me-PGA	Ninopterin	Hydroxyl (Oxo)	-CH(CH3)-	-H	2179-16-0
PGA	Folic Acid	Hydroxyl (Oxo)	-CH2-	-H	59-30-3
MTX	Methotrexate	Amino	-CH2-	-CH3	59-05-2

Key Structural Impact: The introduction of the methyl group at C9 creates a chiral center. Synthetic Ninopterin is often a mixture of diastereomers (due to the L-glutamate), which can cause signal doubling in high-field NMR, particularly in the glutamate and bridge regions.

Part 2: Experimental Protocol (Self-Validating)

To ensure reproducibility and prevent aggregation-induced broadening (common in pteridines), follow this specific workflow.

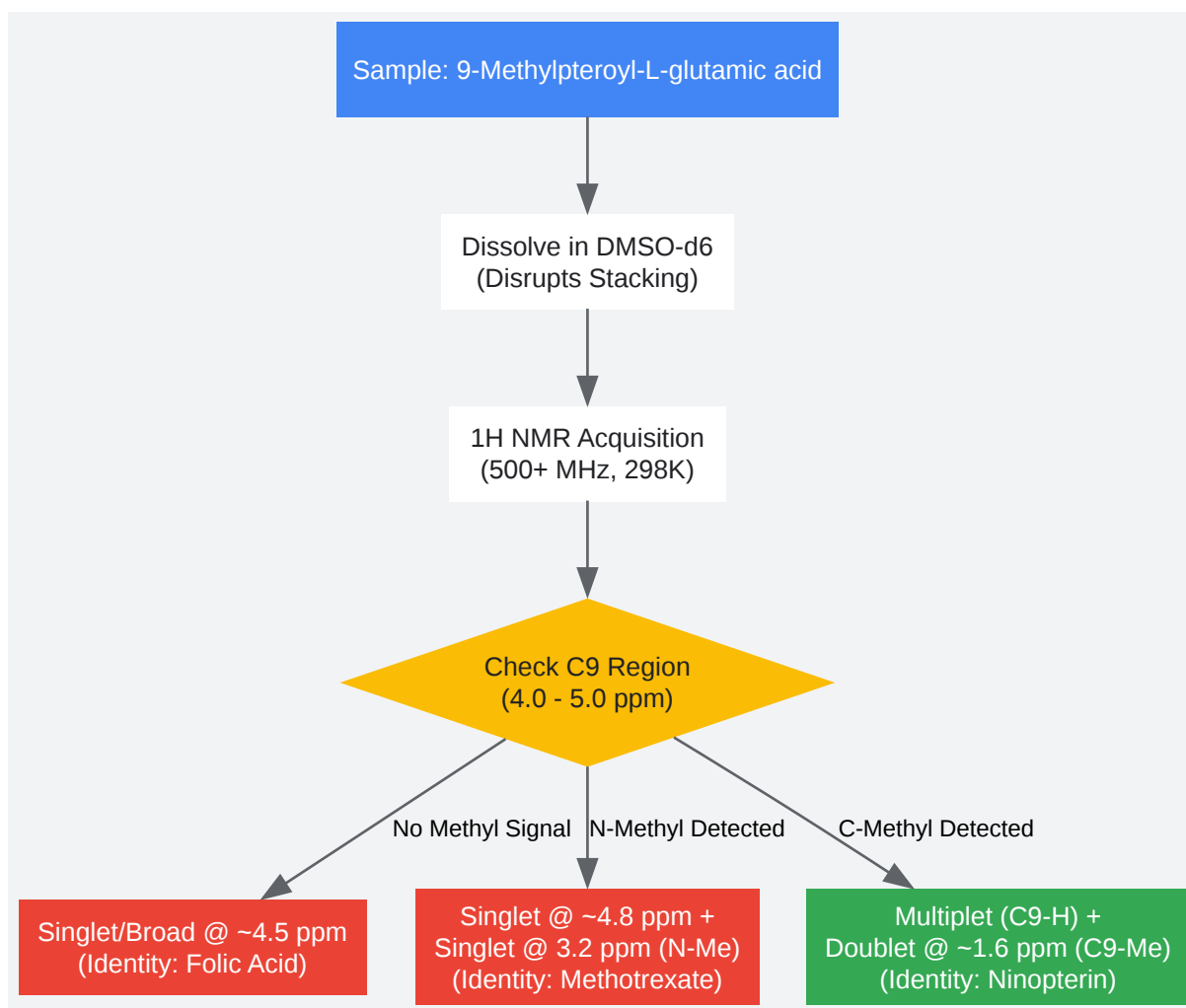
Solvent Selection Strategy

- Primary Recommendation: DMSO-d6.[2][3]
 - Reasoning: Pteridines aggregate in water (D2O), causing severe line broadening of the aromatic signals. DMSO-d6 disrupts these stacking interactions, yielding sharp peaks. Furthermore, DMSO-d6 allows for the observation of exchangeable protons (Amide NH and Pteridine NH), which are critical for confirming the N10-protonation state.
- Alternative: D2O + NaOD (pH > 10).
 - Use Case: Only if solubility in DMSO is insufficient. Warning: This exchanges all labile protons (NH/OH disappear) and shifts aromatic peaks upfield due to deprotonation.

Sample Preparation Workflow

- Mass: Weigh 5–10 mg of Ninopterin.
- Solvation: Add 600 μ L of DMSO-d₆ (99.9% D).
- De-aggregation: Sonicate for 2 minutes at ambient temperature. Do not heat above 40°C to avoid degradation.
- Reference: Add 0.03% TMS (Tetramethylsilane) as an internal standard (0.00 ppm).
- Acquisition: Standard ¹H pulse sequence (zg30), relaxation delay (D1) 2.0s to allow full relaxation of rigid aromatic protons.

Characterization Workflow (DOT Diagram)



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Caption: Logical decision tree for differentiating Ninopterin from Folic Acid and Methotrexate based on C9/N10 spectral features.

Part 3: Comparative Spectral Analysis

The following data compares the chemical shifts (

) in DMSO-d6. Note that shifts may vary by

ppm depending on concentration and temperature.

The "Fingerprint" Region (C9 Bridge)

This is the definitive region for identification.

Feature	Folic Acid (Reference)	Methotrexate (N-Me)	Ninopterin (C-Me)
C9-H Signal	Singlet/Broad (~4.49 ppm)	Singlet (~4.78 ppm)	Multiplet/Quartet (~4.6 - 4.9 ppm)
Methyl Signal	Absent	Singlet (~3.21 ppm)	Doublet (~1.65 ppm)
Coupling	None	None	Hz (C9-H to C9-Me)

Interpretation:

- Ninopterin: Look for a doublet in the high-field aliphatic region (~1.65 ppm). This corresponds to the methyl group attached to the C9 carbon. The C9 proton itself becomes a methine (CH) and splits into a quartet (or complex multiplet due to adjacent N10-H coupling).
- Methotrexate: The methyl is on the Nitrogen (). It appears as a sharp singlet significantly downfield (~3.2 ppm) because it is attached to a heteroatom, not a carbon.

Aromatic Pteridine Region

The oxidation state of the pteridine ring (C4-OH vs C4-NH2) affects the C7 proton.

- Folic Acid / Ninopterin (C4-OH): The C7-H proton typically appears around 8.65 ppm.
- Methotrexate (C4-NH2): The electron-donating amino group shields the ring slightly; however, in practice, the C7-H often remains near 8.60 ppm, making it a poor discriminator compared to the bridge region.
- PABA Protons: The -aminobenzoic acid moiety shows a characteristic AA'BB' system (two doublets) roughly at 6.6 ppm (H-3',5') and 7.6 ppm (H-2',6'). In Ninopterin, the C9-methyl group may cause a slight steric shift in the H-2',6' protons compared to Folic Acid.

Glutamic Acid Moiety

The L-glutamic acid tail is conserved across all three molecules.

- -CH: ~4.3 ppm (Multiplet)
- -CH₂: ~1.9 - 2.1 ppm (Multiplet)
- -CH₂: ~2.3 ppm (Triplet/Multiplet)

Note on Chirality: Because Ninopterin has a chiral center at C9 and L-glutamate is chiral, you may observe diastereomeric splitting in the glutamate signals if the Ninopterin sample is a racemic mixture at C9. This appears as "doubled" peaks in the glutamate region, a feature absent in pure L-Folic Acid.

Part 4: Advanced Verification (2D NMR)

If 1H NMR is ambiguous (e.g., due to impurities), use 2D correlations to confirm the connectivity of the methyl group.

HMBC (Heteronuclear Multiple Bond Correlation)

- Ninopterin: The Methyl protons (~1.65 ppm) will show a long-range coupling to:
 - C9 (Direct neighbor).
 - C6 (Pteridine ring).
 - C7 (Pteridine ring).
- Methotrexate: The Methyl protons (~3.2 ppm) will show coupling to:
 - C10 (The N-Me carbon itself).
 - C9 (Bridge).
 - C1' (PABA ring). Crucially, MTX methyl protons generally do NOT couple strongly to the Pteridine C6/C7 carbons.

Part 5: Stability & Storage

- **Photosensitivity:** Like all pteridines, Ninopterin is light-sensitive. NMR tubes should be wrapped in foil if measurements exceed 1 hour.
- **Oxidation:** The C9-N10 bond is susceptible to oxidative cleavage. If you observe a sharp singlet at ~8.6 ppm (Pterin-6-aldehyde) and a loss of the PABA signals, the bridge has cleaved.
- **Hygroscopicity:** The glutamate tail attracts water. A large H₂O peak at 3.33 ppm (in DMSO) is common.

References

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- To cite this document: BenchChem. [Comparative NMR Profiling: 9-Methylpteroyl-L-glutamic acid (Ninopterin)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1678936/docs#comparative-nmr-profiling-9-methylpteroyl-l-glutamic-acid-ninopterin\]](https://www.benchchem.com/product/b1678936/docs#comparative-nmr-profiling-9-methylpteroyl-l-glutamic-acid-ninopterin)

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